

The Solubility Profile of 4-Methoxycinnamaldehyde: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *p*-METHOXYCINNAMALDEHYDE

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This technical guide provides a comprehensive overview of the solubility characteristics of 4-methoxycinnamaldehyde, a bioactive compound with significant interest in the pharmaceutical and flavor industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visual representations of relevant biological pathways and experimental workflows.

Quantitative Solubility Data

Precise quantitative solubility data for 4-methoxycinnamaldehyde in a wide range of organic solvents remains a subject of ongoing investigation. However, based on available literature and chemical property databases, a qualitative and semi-quantitative summary has been compiled to guide solvent selection for research and development purposes.

Solvent Name	Chemical Formula	Polarity (Dielectric Constant)	Solubility Profile
Water	H ₂ O	80.1	Insoluble[1]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	47.2	≥ 100 mg/mL; 60 mg/mL
Ethanol	C ₂ H ₅ OH	24.5	Moderately Soluble[1]
Acetone	C ₃ H ₆ O	20.7	Soluble
Dichloromethane (DCM)	CH ₂ Cl ₂	9.1	Soluble
Ethyl Acetate	C ₄ H ₈ O ₂	6.0	Soluble
Chloroform	CHCl ₃	4.8	Soluble
Fats/Oils	N/A	Non-polar	Soluble[1]

Note: "Soluble" indicates that 4-methoxycinnamaldehyde dissolves in the solvent, but specific quantitative values (e.g., g/100mL) are not consistently reported in the literature. The provided DMSO values offer a semi-quantitative benchmark. Further empirical determination is recommended for specific applications.

Experimental Protocol: Determination of Solubility

The following protocol outlines a standard method for determining the solubility of 4-methoxycinnamaldehyde in a given solvent. This method is adapted from established procedures for organic compound solubility testing.

Objective: To quantitatively determine the solubility of 4-methoxycinnamaldehyde in a specific solvent at a controlled temperature.

Materials:

- 4-Methoxycinnamaldehyde (solid, high purity)
- Selected solvent (analytical grade)

- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Constant temperature water bath or incubator
- Vortex mixer
- Centrifuge
- Syringe filters ($0.45\ \mu\text{m}$)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of 4-methoxycinnamaldehyde to a series of vials.
 - Pipette a known volume of the selected solvent into each vial.
 - Securely cap the vials and place them in a constant temperature bath set to the desired temperature (e.g., $25\ ^\circ\text{C}$).
 - Agitate the vials using a vortex mixer at regular intervals for a predetermined equilibration time (e.g., 24-48 hours) to ensure saturation.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed in the temperature bath for at least 2 hours to allow undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid premature crystallization.

- Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any remaining solid particles.
- Dilute the filtered solution with a known volume of the solvent to a concentration suitable for the analytical method.
- Quantification:
 - Analyze the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of 4-methoxycinnamaldehyde.
 - A pre-established calibration curve of known concentrations of 4-methoxycinnamaldehyde in the same solvent is required for accurate quantification.
- Calculation of Solubility:
 - Calculate the solubility using the following formula: $\text{Solubility (g/100mL)} = (\text{Concentration from analysis (g/mL)} \times \text{Dilution factor} \times 100)$

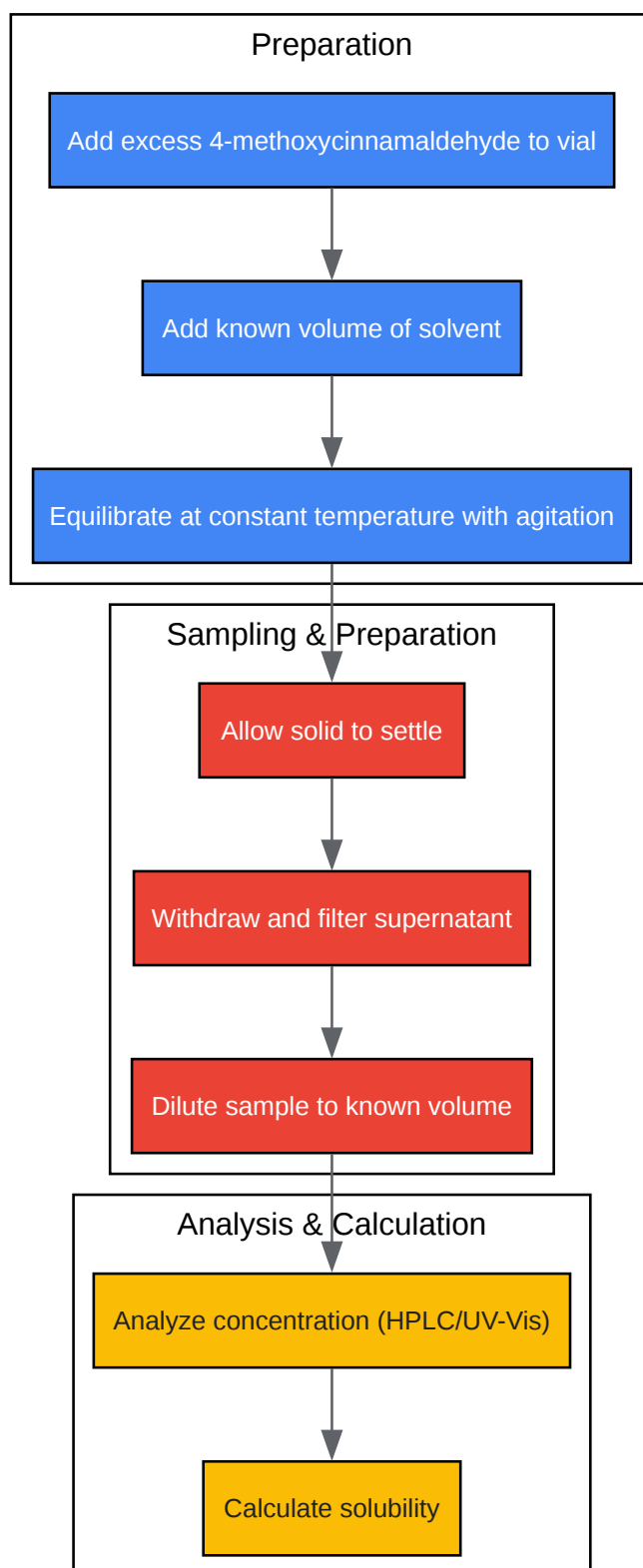
Safety Precautions:

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for 4-methoxycinnamaldehyde and the selected solvents before commencing the experiment.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of 4-methoxycinnamaldehyde.

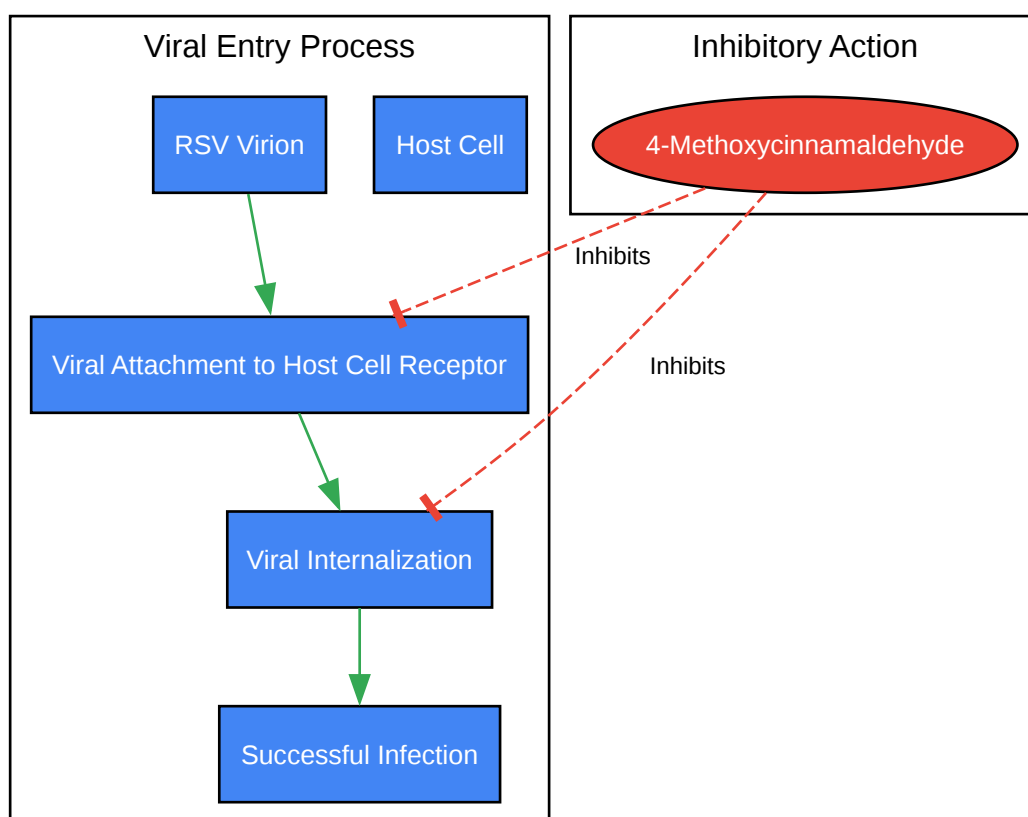


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Caption: Experimental workflow for determining the solubility of 4-methoxycinnamaldehyde.

Signaling Pathway: Inhibition of Respiratory Syncytial Virus (RSV) Entry

4-Methoxycinnamaldehyde has been shown to exhibit antiviral activity against the Respiratory Syncytial Virus (RSV). Its mechanism of action involves the inhibition of the early stages of viral infection, specifically viral attachment and internalization.[2]

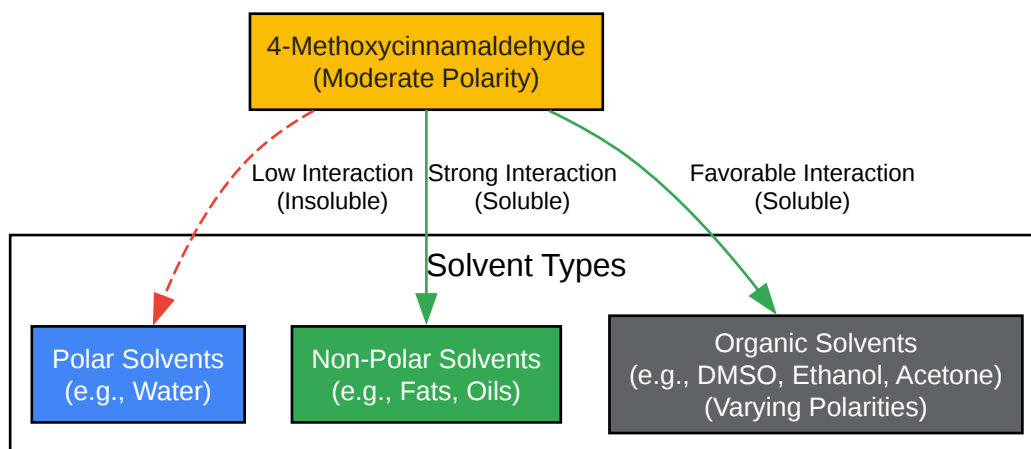


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Caption: Inhibition of RSV viral attachment and internalization by 4-methoxycinnamaldehyde.

Logical Relationship: Solvent Polarity and Solubility

The solubility of a compound is fundamentally governed by the principle of "like dissolves like." This means that polar compounds tend to dissolve in polar solvents, and non-polar compounds dissolve in non-polar solvents. 4-Methoxycinnamaldehyde, with its aromatic ring, ether group, and aldehyde functionality, possesses both polar and non-polar characteristics, leading to its solubility in a range of organic solvents.



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Caption: Relationship between solvent polarity and the solubility of 4-methoxycinnamaldehyde.

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References

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- 2. 4-Methoxycinnamaldehyde inhibited human respiratory syncytial virus in a human larynx carcinoma cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
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